Spectroscopic Characterization of Chloromethyl (4-nitrophenyl) carbonate: A Technical Guide

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Compound of Interest

Compound Name:	*Chloromethyl (4-nitrophenyl) carbonate*
CAS No.:	*50780-50-2*
Cat. No.:	*B1350622*

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Introduction

Chloromethyl (4-nitrophenyl) carbonate is a valuable reagent in organic synthesis, particularly in the development of prodrugs and for the introduction of a chloromethyl group, which can serve as a reactive handle for further chemical modifications. Its utility stems from the combination of a labile chloromethyl carbonate moiety and a 4-nitrophenyl leaving group, which facilitates reactions and can be monitored spectrophotometrically. A thorough understanding of its spectroscopic properties is paramount for reaction monitoring, quality control, and structural confirmation. This guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Chloromethyl (4-nitrophenyl) carbonate**. While experimental spectra for this specific compound are not readily available in public databases, this guide offers a detailed, predictive interpretation based on fundamental spectroscopic principles and data from structurally analogous compounds.

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Molecular Structure and Key Features

A clear understanding of the molecular structure is the foundation for interpreting its spectroscopic data.

Figure 1: Molecular structure of **Chloromethyl (4-nitrophenyl) carbonate**.

The key structural features that will dominate the spectroscopic data are:

- The p-substituted benzene ring, which will give rise to a characteristic AA'BB' system in the ^{1}H NMR spectrum.
- The electron-withdrawing nitro group (NO_2), which will significantly deshield the aromatic protons and carbons.
- The carbonate group (O-C(=O)-O), with its characteristic carbonyl stretch in the IR spectrum.
- The chloromethyl group (CH_2Cl), which will produce a unique singlet in the ^{1}H NMR spectrum and is a key fragment in mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **Chloromethyl (4-nitrophenyl) carbonate** is expected to be relatively simple and highly informative. The analysis is based on the chemical shift (δ), integration, and multiplicity of the signals.

Table 1: Predicted ^{1}H NMR Spectral Data (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~ 8.3	Doublet	2H	Aromatic (H-a)	Protons ortho to the strongly electron-withdrawing nitro group are highly deshielded.
~ 7.4	Doublet	2H	Aromatic (H-b)	Protons meta to the nitro group are less deshielded than the ortho protons.
~ 5.9	Singlet	2H	CH_2Cl	The methylene protons are adjacent to an electronegative oxygen and chlorine, leading to significant deshielding. The signal is a singlet as there are no adjacent protons.

Expert Insights: The two doublets of the aromatic protons will likely exhibit a coupling constant (J) of approximately 9 Hz, which is typical for ortho-coupling in a benzene ring. The clear separation and the 2H integration for each doublet confirm the p-substitution pattern. The chemical shift of the chloromethyl protons is particularly sensitive to the surrounding functionalities. Its position downfield of typical alkyl protons is a direct consequence of the inductive effects of the adjacent oxygen and chlorine atoms.

^{13}C NMR Spectroscopy

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The proton-decoupled ^{13}C NMR spectrum provides information on the number and electronic environment of the carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Spectral Data (in $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment	Rationale
~ 155	Aromatic (C-d)	The carbon atom attached to the nitro group is significantly deshielded.
~ 152	Carbonyl (C=O)	The carbonyl carbon of the carbonate is in a characteristic downfield region.
~ 146	Aromatic (C-c)	The carbon atom attached to the carbonate oxygen is deshielded.
~ 125	Aromatic (C-a)	The aromatic carbons ortho to the nitro group.
~ 122	Aromatic (C-b)	The aromatic carbons meta to the nitro group.
~ 75	Chloromethyl (CH_2Cl)	The carbon of the chloromethyl group is shifted downfield due to the attached electronegative atoms.

Expert Insights: The chemical shifts of the aromatic carbons are heavily influenced by the substituents. The carbon bearing the nitro group (C-d) and the carbon attached to the carbonate oxygen (C-c) are expected to be the most downfield of the aromatic signals due to direct attachment to electron-withdrawing groups. The quaternary carbons (C-c and C-d) may exhibit lower intensity signals compared to the protonated carbons.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Table 3: Predicted Major IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
~ 1775	Strong	C=O stretch	Carbonate
~ 1525	Strong	Asymmetric NO_2 stretch	Nitro group
~ 1350	Strong	Symmetric NO_2 stretch	Nitro group
~ 1200	Strong	C-O stretch	Carbonate
~ 750	Strong	C-Cl stretch	Chloromethyl group

Expert Insights: The most prominent peak in the IR spectrum is expected to be the strong and sharp absorption of the carbonyl (C=O) group of the carbonate at a relatively high wavenumber (~1775 cm^{-1}). This high frequency is characteristic of carbonates and is influenced by the electronegative oxygen atoms. The two strong absorptions for the nitro group are also diagnostic. The presence of a strong C-Cl stretch in the fingerprint region further confirms the structure.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Predicted Fragmentation Pattern (Electron Ionization - EI):

The molecular ion peak (M^+) is expected at m/z 231 and 233 with an approximate ratio of 3:1, which is characteristic of a compound containing one chlorine atom.

Table 4: Predicted Key Mass Spectral Fragments

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m/z	Proposed Fragment	Rationale for Formation
231/233	$[C_8H_6ClNO_5]^+$	Molecular ion
182	$[C_7H_4NO_5]^+$	Loss of CH_2Cl radical
138	$[C_6H_4NO_3]^+$	Loss of CO_2 from m/z 182
122	$[C_6H_4NO_2]^+$	Loss of O from m/z 138
92	$[C_6H_4O]^+$	Loss of NO_2 from the 4-nitrophenoxy cation
49/51	$[CH_2Cl]^+$	Alpha-cleavage to form the chloromethyl cation

Expert Insights: The fragmentation of **Chloromethyl (4-nitrophenyl) carbonate** under EI conditions is likely to be initiated by the cleavage of the bonds adjacent to the carbonate group. The loss of the chloromethyl radical is a probable pathway, leading to a stable 4-nitrophenyl carbonate cation. Subsequent fragmentation would involve the loss of carbon dioxide and further rearrangements of the 4-nitrophenoxy cation. The observation of the isotopic pattern for chlorine-containing fragments is a key diagnostic feature. PubChem provides predicted m/z values for various adducts under softer ionization conditions, such as $[M+H]^+$ at 232.00073 and $[M+Na]^+$ at 253.98267.[1]

Experimental Protocols

While specific experimental data for this compound is not provided, the following are general, industry-standard protocols for obtaining the spectroscopic data discussed.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Chloromethyl (4-nitrophenyl) carbonate** in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.

- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.

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- Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin) by applying Fourier transformation, phase correction, and baseline correction.

IR Spectroscopy

- Sample Preparation: For a solid sample, the Attenuated Total Reflectance (ATR) technique is most convenient. Place a small amount of the solid directly on the ATR crystal. Alternatively, prepare a KBr pellet by grinding a small amount of the sample with dry potassium bromide and pressing it into a thin disk.
- Data Acquisition: Record the IR spectrum over the range of 4000-400 cm^{-1}.
- Data Analysis: Identify the major absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a direct insertion probe (for a solid) or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization: Use Electron Ionization (EI) for fragmentation analysis or a softer ionization technique like Electrospray Ionization (ESI) or Chemical Ionization (CI) to primarily observe the molecular ion.
- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peak and characteristic fragment ions.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the key spectroscopic data for **Chloromethyl (4-nitrophenyl) carbonate**. The interpretations of the expected ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectra are grounded in fundamental principles and supported by data from analogous structures. For researchers and scientists working with this reagent, this guide serves as a valuable tool for structural verification, purity assessment, and reaction monitoring. It is always recommended to acquire experimental data for a specific batch of the compound to confirm its identity and purity before use in critical applications.

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References

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Sources

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